

Standard Operating Procedure for Metomidate Administration in Tilapia

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Compound of Interest

Compound Name: Metomidate

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Application Note: AP-AN-2025-12-19

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Introduction

Metomidate is a non-barbiturate hypnotic and sedative agent that is effective for the anesthesia of various fish species, including tilapia. It is recognized for its ability to reduce physiological stress responses, such as elevated cortisol levels, during handling and experimental procedures.^[1] This document provides a detailed standard operating procedure (SOP) for the administration of **metomidate** to tilapia (*Oreochromis niloticus*) for sedation and anesthesia in a research setting. The protocols outlined below are synthesized from established practices in aquaculture and fisheries science to ensure animal welfare and the acquisition of reliable experimental data.

Quantitative Data Summary

The efficacy of an anesthetic is determined by its ability to induce and maintain a desired level of sedation or anesthesia, followed by a smooth and rapid recovery. The following tables summarize the induction and recovery times for **metomidate** and other commonly used anesthetics in tilapia and related cichlid species.

Table 1: **Metomidate** Concentration and Efficacy in Cichlids

Species	Concentration (mg/L)	Purpose	Induction Time (minutes)	Recovery Time (minutes)	Reference
Blue Acaris (Aequidens portalegrensis)	10	Sedation	-	-	Present Study
Blue Acaris (Aequidens portalegrensis)	30	Surgical Anesthesia	7.5 ± 0.5	-	Present Study
Convict Cichlid (Amatitlania nigrofasciata)	0.2	Sedation (Transport)	-	-	Present Study
Convict Cichlid (Amatitlania nigrofasciata)	0.5	Sedation (Transport)	-	-	Present Study
Convict Cichlid (Amatitlania nigrofasciata)	1.0	Sedation (Transport)	-	-	Present Study

Note: Data for tilapia is limited; therefore, data from closely related cichlid species are presented as a proxy.

Table 2: Comparative Efficacy of Anesthetics in Nile Tilapia (*Oreochromis niloticus*)

Anesthetic	Concentration (mg/L)	Purpose	Induction Time (minutes)	Recovery Time (minutes)	Reference
Eugenol	20	Sedation (Transport)	-	-	
Eugenol	30	Anesthesia	-	-	
MS-222	120	Anesthesia	-	-	[2]
MS-222	250	Sedation	Same as recovery	Same as induction	[3]
Clove Oil	20	Complete Anesthesia	15.1 ± 0.8	4.2 ± 0.2	[4]
Sodium Bicarbonate	20,000	Complete Anesthesia	7.0 ± 0.12	7.0 ± 0.12	[4]

Experimental Protocols

This section details the methodologies for preparing and administering **metomidate** to tilapia, as well as for monitoring the fish and managing their recovery.

1. Preparation of **Metomidate** Stock and Anesthetic Solutions

- Materials:
 - **Metomidate** hydrochloride powder
 - Dechlorinated and aerated water (from the fish's holding tank)
 - Graduated cylinders and beakers
 - Magnetic stirrer and stir bar
 - Weighing scale (accurate to 0.001 g)
 - pH meter

- Procedure for 1 g/L (1000 mg/L) Stock Solution:
 - Weigh 1.0 g of **metomidate** hydrochloride powder.
 - Add the powder to a beaker containing approximately 800 mL of dechlorinated water.
 - Place the beaker on a magnetic stirrer and add a stir bar.
 - Stir the solution until the powder is completely dissolved.
 - Transfer the solution to a 1 L graduated cylinder and bring the final volume to 1 L with dechlorinated water.
 - This stock solution can be stored at 4°C for up to one week.
- Procedure for Anesthetic Bath Preparation:
 - Determine the required volume of the anesthetic bath based on the size of the fish and the experimental tank.
 - Calculate the volume of the stock solution needed to achieve the desired final concentration (e.g., for a 10 L bath at 10 mg/L, add 100 mL of the 1 g/L stock solution).
 - Add the calculated volume of the stock solution to the experimental tank containing the appropriate volume of water from the fish's holding tank.
 - Gently mix the solution to ensure even distribution of the anesthetic.
 - Measure and record the pH of the anesthetic bath. **Metomidate** can lower the pH of the water; if necessary, use a buffer such as sodium bicarbonate to adjust the pH to match that of the holding tank.^[5]
 - Ensure the anesthetic bath is well-aerated.

2. Fish Handling and Anesthesia Induction

- Pre-anesthetic Preparation:

- Fast the tilapia for 12-24 hours prior to the procedure to reduce metabolic rate and prevent regurgitation of food, which can interfere with gill function.
- Prepare a recovery tank with clean, well-aerated water from the holding tank. The recovery tank should be of a similar temperature to the anesthetic bath.
- Induction Procedure:
 - Gently net the tilapia from the holding tank and transfer it to the anesthetic bath.
 - Observe the fish closely and record the time to reach the desired stage of anesthesia (see Table 3).
 - Monitor the fish's opercular movements (gill ventilation rate) and its response to external stimuli.

Table 3: Stages of Anesthesia in Fish

Stage	Description	Behavioral Response
0	Normal	Reactive to external stimuli, normal opercular rate and muscle tone.[3]
I	Light Sedation	Slight loss of reaction to external stimuli, decreased opercular rate.[3]
II	Deep Sedation	Total loss of reactivity to all but strong external stimuli, slight decrease in opercular rate, normal equilibrium.[3]
III	Light Anesthesia	Partial loss of equilibrium, slow and regular opercular rate.
IV	Surgical Anesthesia	Total loss of equilibrium and muscle tone, very slow and shallow opercular movements.

3. Monitoring During Anesthesia

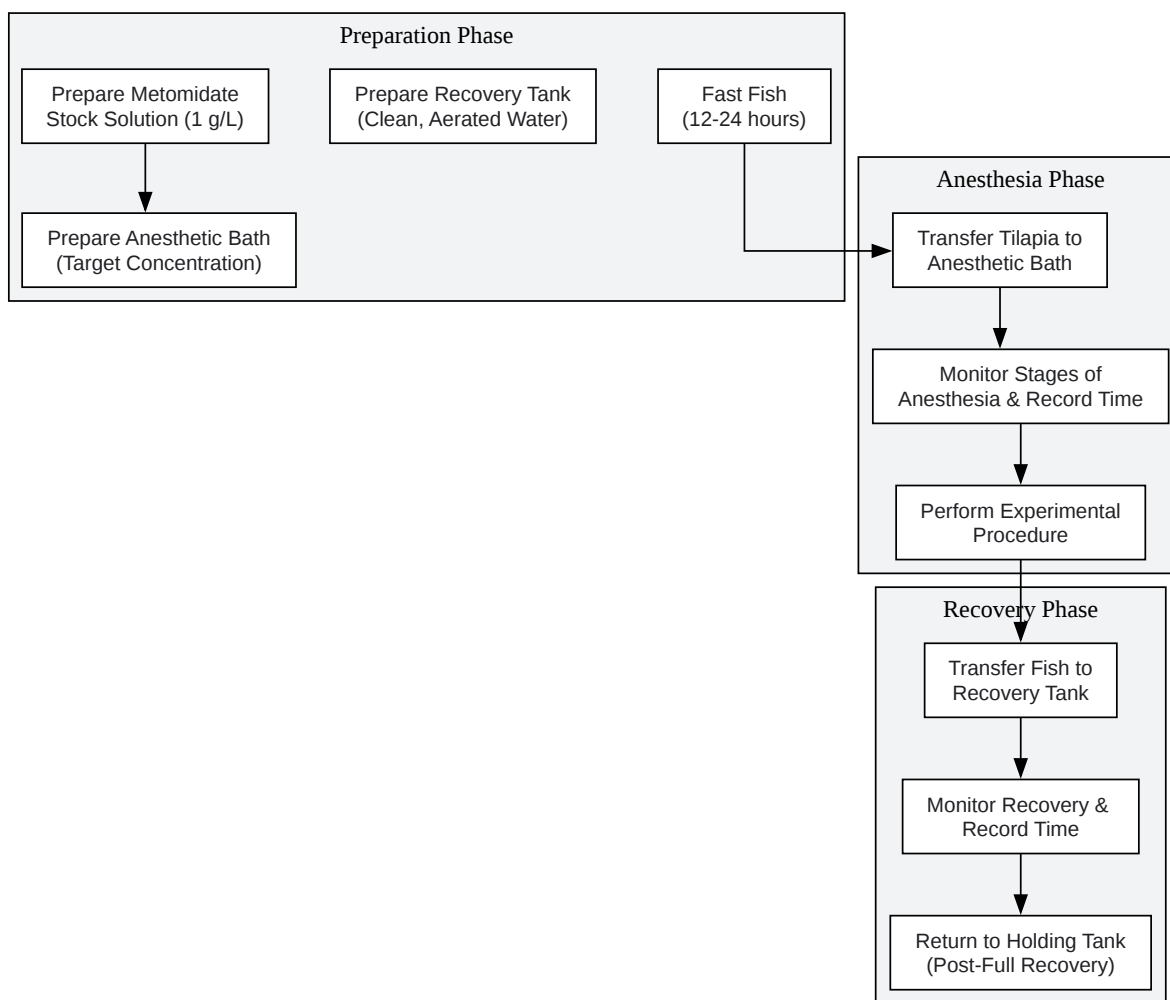
- For short procedures, continuous observation of opercular movements is sufficient.
- For longer procedures, it is advisable to periodically measure heart rate using appropriate equipment if available.
- Ensure the fish's gills are irrigated with anesthetic water if it is removed from the bath for the procedure.

4. Recovery

- Once the procedure is complete, immediately transfer the fish to the prepared recovery tank.
- Monitor the fish for the return of normal opercular movements, equilibrium, and spontaneous swimming activity.
- Record the time to full recovery.
- Do not return the fish to the main holding tank until it has fully recovered and is behaving normally.

Visualizations

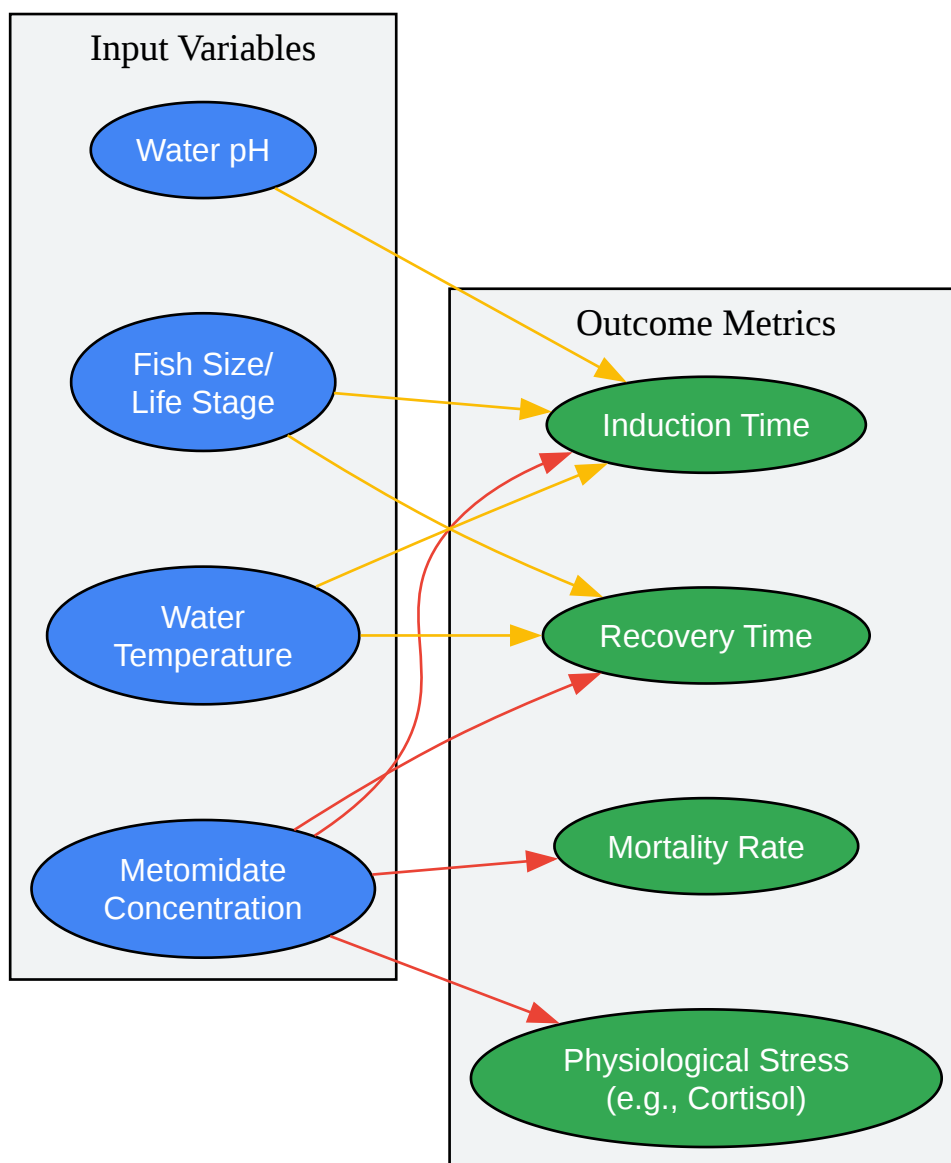
Experimental Workflow for **Metomidate** Administration in Tilapia



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Caption: Workflow for **metomidate** anesthesia in tilapia.

Logical Relationship of Factors Affecting Anesthesia Efficacy



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Caption: Factors influencing **metomidate** anesthesia efficacy.

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References

- 1. Anaesthesia of laboratory, aquaculture and ornamental fish: Proceedings of the first LASA-FVS Symposium - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Determination of Optimal Doses and Minimum Effective Concentrations of Tricaine Methanesulfonate, 2-Phenoxyethanol and Eugenol for Laboratory Managements in Nile Tilapia (*Oreochromis niloticus*) - PMC [pmc.ncbi.nlm.nih.gov]
- 3. biologyjournal.net [biologyjournal.net]
- 4. researchgate.net [researchgate.net]
- 5. tandfonline.com [tandfonline.com]
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